

Proper Disposal Procedures for P053 (Vinyl Acetate)

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Compound of Interest

Compound Name: P053

Cat. No.: B8075459

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Essential Safety and Logistical Information for Laboratory Professionals

The U.S. Environmental Protection Agency (EPA) designates the hazardous waste code **P053** for Vinyl acetate (CAS Number: 108-05-4). As an acutely hazardous waste, stringent procedures must be followed for its handling and disposal to ensure the safety of laboratory personnel and to maintain environmental compliance. Vinyl acetate is a highly flammable liquid and vapor, harmful if inhaled, and is suspected of causing cancer.^{[1][2][3]} Adherence to the following guidelines is critical for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Protocols

Before handling Vinyl acetate, it is imperative to be familiar with its associated hazards and the necessary safety precautions.

Personal Protective Equipment (PPE):

- **Gloves:** Wear protective gloves.
- **Eye/Face Protection:** Use safety glasses or goggles and a face shield.^{[1][3]}
- **Clothing:** Wear protective clothing to prevent skin contact.^{[1][3]}
- **Respiratory Protection:** In case of insufficient ventilation, wear suitable respiratory equipment.^{[3][4]}

Handling and Storage:

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in handling areas.[\[1\]](#)[\[3\]](#)
- Use only non-sparking tools to prevent ignition.[\[1\]](#)[\[3\]](#)
- Take precautionary measures against static discharge.[\[1\]](#)[\[3\]](#)
- All equipment containing the material should be grounded.[\[4\]](#)
- Handle only in a well-ventilated area, preferably in a laboratory hood.[\[2\]](#)[\[3\]](#)
- Store in a cool, well-ventilated, and locked-up place.[\[1\]](#)[\[2\]](#)
- Keep containers tightly closed.[\[3\]](#)[\[4\]](#)

Quantitative Data for Vinyl Acetate

The following table summarizes key quantitative data for Vinyl acetate, essential for safe handling and emergency planning.

Property	Value	Citations
CAS Number	108-05-4	[4]
Molecular Weight	86.09 g/mole	[4]
Boiling Point	72.2°C (162°F)	[4]
Melting Point	-93.2°C (-135.8°F)	[4]
Flash Point	-7.8°C (18°F) (Closed Cup)	[4]
Auto-Ignition Temp.	402°C (755.6°F)	[4]
Flammable Limits	Lower: 2.6% / Upper: 13.4%	[4]
Specific Gravity	0.9317 (Water = 1)	[4]
Vapor Density	3 (Air = 1)	[4]
Oral LD50 (Rat)	2920 mg/kg	[4]
Dermal LD50 (Rabbit)	2335 mg/kg	[4]
Inhalation LC50 (Rat)	2828.4 ppm (4 hours)	[4]

Step-by-Step Disposal Procedures

The disposal of **P053** waste must be conducted in strict accordance with local, state, and federal regulations. The following steps provide a general guideline for the proper disposal of Vinyl acetate.

1. Waste Identification and Segregation:

- All waste containing Vinyl acetate must be identified and labeled as "Hazardous Waste" with the EPA code **P053**.
- Segregate **P053** waste from other waste streams to prevent accidental mixing and reactions.

2. Containerization:

- Use a dedicated, properly labeled, and sealed container for the collection of Vinyl acetate waste.
- The container must be compatible with Vinyl acetate and in good condition to prevent leaks or spills.

3. Spill Management:

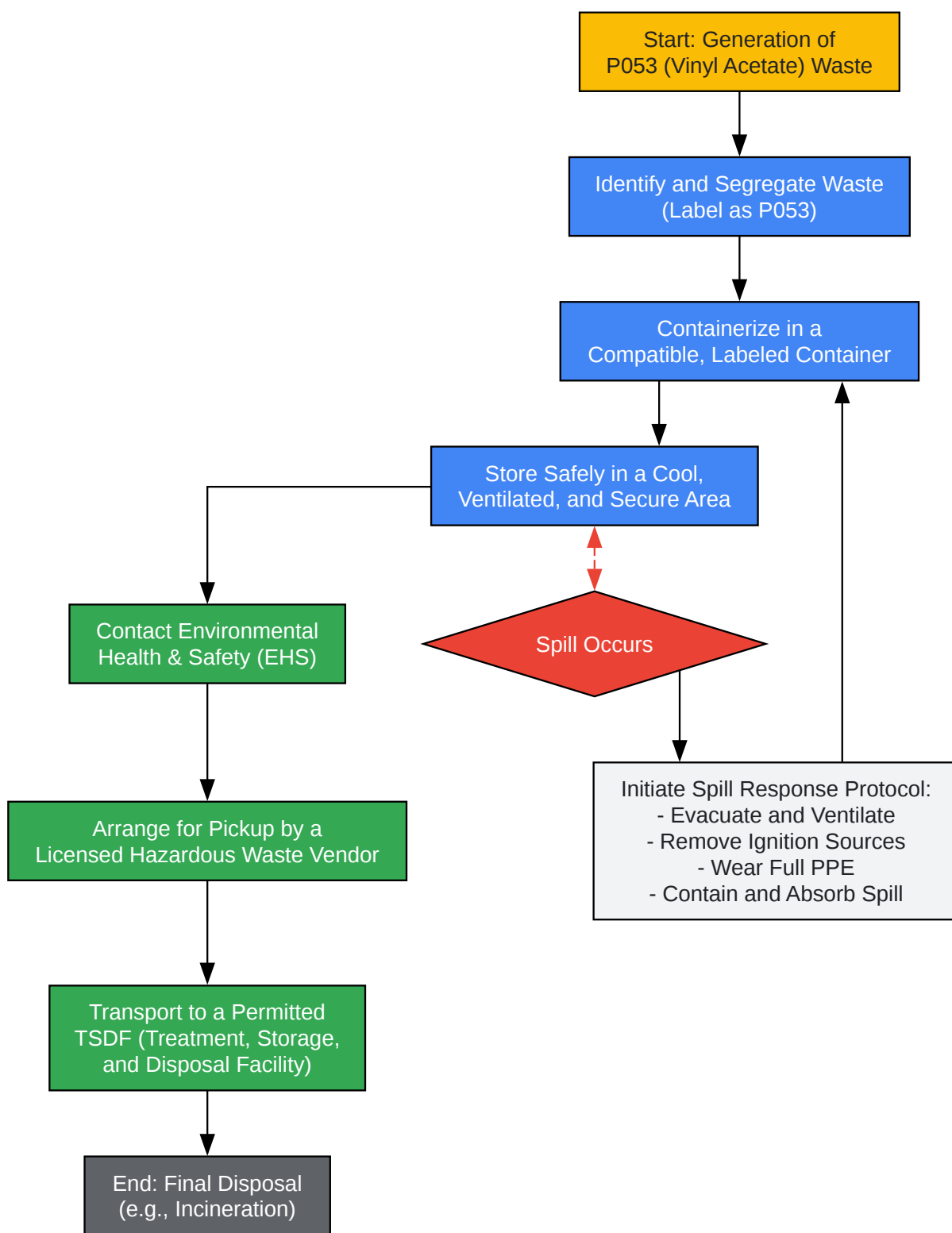
- In the event of a spill, immediately evacuate the area and remove all ignition sources.
- Do not touch the spilled material.[\[3\]](#)
- Wear appropriate PPE, including respiratory protection.
- For small spills, absorb the material with a non-combustible absorbent material (e.g., sand, earth) and place it in a sealed container for disposal.
- For large spills, contain the spill and contact your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal company.

4. Final Disposal:

- Vinyl acetate waste must not be disposed of down the drain or in regular trash.
- Disposal must be managed by a licensed hazardous waste disposal company.
- The primary method of disposal for flammable liquids like Vinyl acetate is typically high-temperature incineration at a permitted hazardous waste facility.[\[5\]](#)
- Maintain detailed records of all hazardous waste generated and disposed of, in accordance with regulatory requirements.

P053 (Vinyl Acetate) Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **P053** (Vinyl acetate) waste.



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Caption: Logical workflow for the safe disposal of **P053** (Vinyl acetate) waste.

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References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. [sds.edqm.eu](https://www.sds.edqm.eu) [[sds.edqm.eu](https://www.sds.edqm.eu)]
- 3. [lotteineos.com](https://www.lotteineos.com) [[lotteineos.com](https://www.lotteineos.com)]
- 4. [nuvestchem.com](https://www.nuvestchem.com) [[nuvestchem.com](https://www.nuvestchem.com)]
- 5. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
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